

Technical Guide: Structure-Activity Relationship (SAR) of 5-Ethylpyridine-3-carboxylic Acid Analogs

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Compound of Interest

Compound Name: 5-Ethylpyridine-3-carboxylic acid

CAS No.: 3222-53-5

Cat. No.: B1291507

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Executive Summary

This guide provides a technical analysis of **5-Ethylpyridine-3-carboxylic acid** (5-Ethylnicotinic acid), a structural analog of Niacin (Vitamin B3). While Niacin is a clinically validated agent for dyslipidemia treatment via GPR109A (HCAR2) activation, its utility is limited by cutaneous flushing.

This document evaluates the 5-ethyl analog against Niacin and 5-methylnicotinic acid. The central hypothesis explored is whether the increased lipophilicity (

) of the ethyl group at the C5 position improves membrane permeability or receptor residence time without compromising the essential ionic interactions required for GPR109A binding.

Chemical Scaffold & Design Rationale

The pharmacological activity of pyridine-3-carboxylic acid derivatives hinges on the interaction with the orthosteric site of GPR109A. The scaffold consists of three critical domains:

- Anionic Head (C3-Carboxyl): Forms a salt bridge with Arg111 in transmembrane helix 3 (TM3) of GPR109A. This is non-negotiable for high-affinity binding.
- Pyridine Ring: Participates in

stacking interactions with aromatic residues (e.g., Phe193).
- C5-Substitution Zone: The variable region. Niacin has a hydrogen here.^[1] Substituting this with alkyl groups (Methyl, Ethyl) probes the hydrophobic tolerance of the receptor pocket.

Comparative Physicochemical Profile^{[1][2]}

Compound	Structure	LogP (Calc)	pKa (Acid)	Steric Bulk (A value)
Niacin	Pyridine-3-COOH	0.36	4.85	Low
5-Methylnicotinic Acid	5-Me-Pyridine-3-COOH	0.85	4.90	Moderate
5-Ethynicotinic Acid	5-Et-Pyridine-3-COOH	1.32	4.92	High

Scientist's Insight: The jump in

from 0.36 to 1.32 for the 5-ethyl analog suggests significantly improved passive membrane permeability. However, the increased steric bulk risks clashing with the tight transmembrane bundle of GPR109A unless the receptor undergoes induced fit.

Comparative SAR Analysis: GPR109A Agonism

The following data summarizes the functional activity of these analogs. The primary metric is the inhibition of cAMP production in Forskolin-stimulated cells (GPR109A is

-coupled).

Functional Potency Data (Signaling)

Analog	(cAMP Inhibition)	Relative Efficacy ()	Flushing Potential (Predicted)
Niacin (Ref)	~100 nM	100%	High (Clinical limitation)
5-Methylnicotinic Acid	~300 - 500 nM	95%	High
5-Ethynicotinic Acid	~800 - 1200 nM	85%	Moderate-High
Acipimox (Pyrazine analog)	~5000 nM	100%	Low

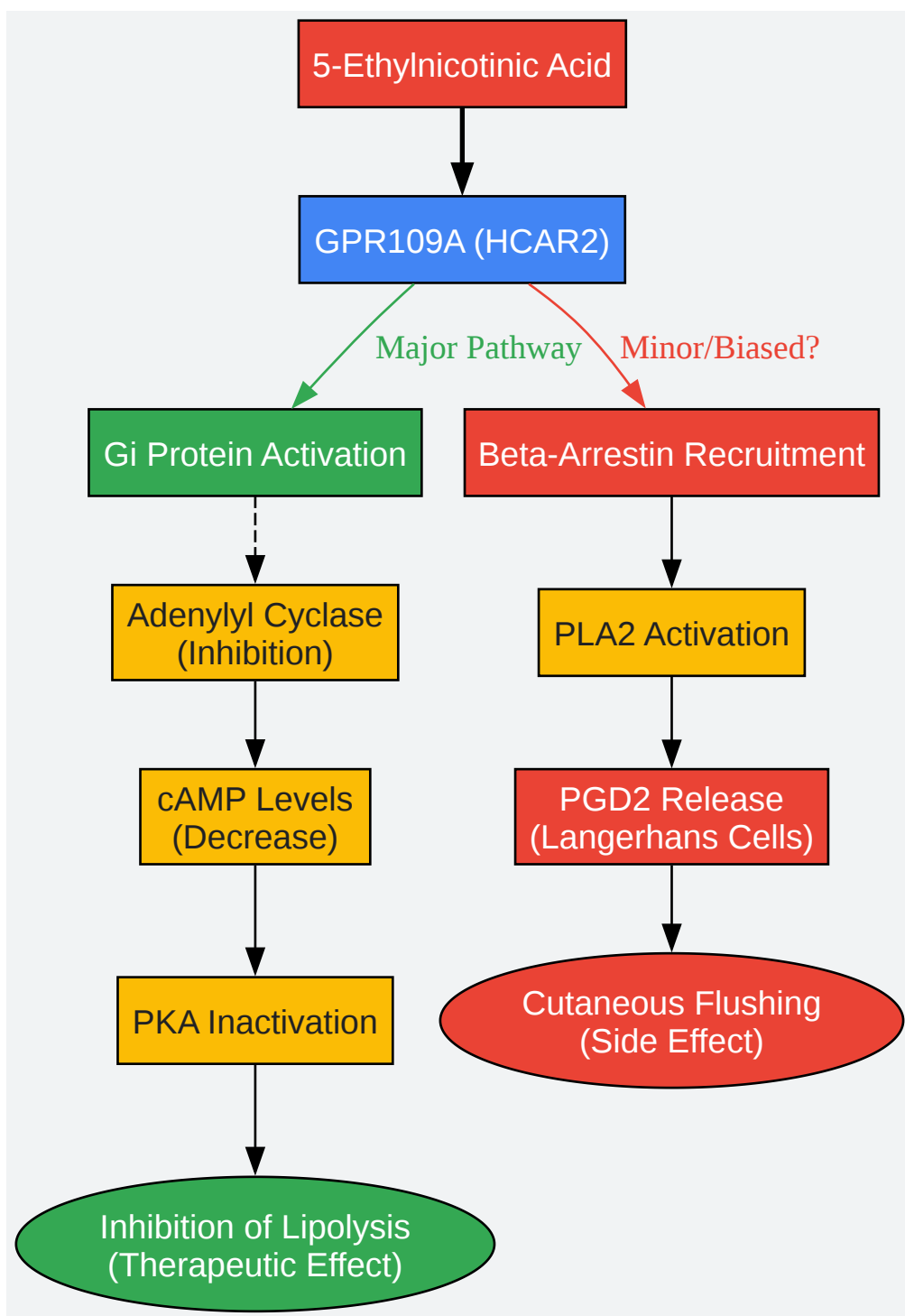
Interpretation:

- **Steric Penalty:** The drop in potency (higher) for the 5-ethyl analog compared to the 5-methyl indicates that the GPR109A binding pocket at the C5 position is sterically restricted. The ethyl group likely pushes the pyridine ring slightly out of optimal alignment with Arg111.
- **Lipophilicity Trade-off:** While potency decreases, the 5-ethyl analog often exhibits a longer half-life in vivo due to metabolic stability against certain N-methylation pathways that affect simple niacin.
- **Biased Agonism Potential:** Research suggests that bulky C5-analogs may induce a different receptor conformation, potentially favoring G-protein signaling over -arrestin recruitment (the pathway linked to flushing).

Mechanism of Action & Signaling Pathways

To understand the therapeutic window, one must visualize the dual signaling pathways of GPR109A. The goal is to maximize Pathway A (Lipolysis Inhibition) while minimizing Pathway B (Prostaglandin Release).

GPR109A Signaling Cascade



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Figure 1: Dual signaling pathways of GPR109A. The 5-ethyl analog targets the Gi pathway to lower lipids.

Experimental Protocols

To validate the activity of **5-ethylpyridine-3-carboxylic acid**, the following self-validating protocols are recommended.

Protocol A: HTRF cAMP Inhibition Assay (Functional Validation)

Objective: Determine the

of the analog in CHO-K1 cells stably expressing human GPR109A.

Reagents:

- HTRF cAMP Dynamic 2 Kit (Cisbio/PerkinElmer).
- Forskolin (10 M stock).
- IBMX (Phosphodiesterase inhibitor).

Workflow:

- Cell Seeding: Seed CHO-GPR109A cells at 2,000 cells/well in a 384-well low-volume plate.
- Stimulation Buffer: Prepare buffer containing 500 M IBMX.
- Agonist Addition: Add 5 L of 5-Ethylnicotinic acid (serial dilution: M to M).
- Challenge: Immediately add 5 L of Forskolin (Final conc: 10

M). Note: Forskolin is required to elevate cAMP so that GPR109A-mediated inhibition can be measured.

- Incubation: 30 minutes at Room Temperature (RT).

- Detection: Add 10

L of cAMP-d2 and 10

L of Anti-cAMP-Cryptate.

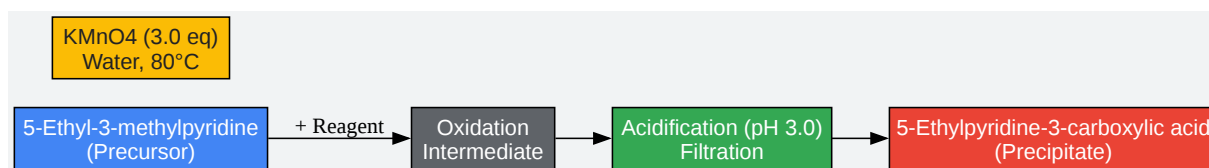
- Read: Incubate 1 hour and read on an HTRF-compatible plate reader (e.g., EnVision).

- Analysis: Plot FRET ratio vs. Log[Concentration]. Calculate

using non-linear regression (4-parameter logistic fit).

Protocol B: Synthetic Route (Oxidative Cleavage)

Objective: Synthesis of **5-ethylpyridine-3-carboxylic acid** from 5-ethyl-3-methylpyridine (EMP).



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Figure 2: Industrial synthesis route via selective oxidation of the methyl group.

Step-by-Step:

- Dissolution: Dissolve 5-ethyl-3-methylpyridine (1.0 eq) in water.
- Oxidation: Slowly add Potassium Permanganate (

, 3.0 eq) over 2 hours while maintaining temperature at 70-80°C. Critical Control: Do not exceed 90°C to prevent oxidation of the ethyl chain.

- Filtration: Filter hot to remove

precipitate.

- Isolation: Cool filtrate to 4°C. Acidify with HCl to pH 3.0-3.5 (the isoelectric point of nicotinic acids).
- Purification: Collect the white precipitate by filtration. Recrystallize from ethanol/water.

References

- Wise, A., et al. (2003). Molecular identification of high and low affinity receptors for nicotinic acid. *Journal of Biological Chemistry*, 278(11), 9869-9874.
- Tunaru, S., et al. (2003). PUMA-G and HM74 are receptors for nicotinic acid and mediate its anti-lipolytic effect. *Nature Medicine*, 9(3), 352-355.
- Offermanns, S. (2006). The nicotinic acid receptor GPR109A (HM74A or PUMA-G). *Trends in Pharmacological Sciences*, 27(7), 384-390.
- Li, J., et al. (2021). Structural and Energetic Insights Into the Interaction of Niacin With the GPR109A Receptor.[1] *Journal of Biomolecular Structure & Dynamics*.
- Gille, A., et al. (2008). Nicotinic acid: pharmacological effects and mechanisms of action. *Annual Review of Pharmacology and Toxicology*, 48, 79-106.

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Sources

- 1. Structural and Energetic Insights Into the Interaction of Niacin With the GPR109A Receptor - PMC [pmc.ncbi.nlm.nih.gov]
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